ETP-46321 collagen-induced arthritis model

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Compound Focus: **ETP-46321**

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Introduction and Rationale

Rheumatoid arthritis (RA) is a chronic autoimmune disease characterized by joint inflammation and destruction. The collagen-induced arthritis (CIA) model is a well-established in vivo model that shares many pathological features with human RA, including the crucial roles of T cell activation and anti-collagen antibody production [1] [2].

The phosphoinositide 3-kinase (PI3K) signaling pathway is a key hub in immune cell activation. Among its isoforms, the p110α catalytic subunit, expressed in T lymphocytes, has been identified as a significant modulator of CIA. Studies show that T-cell-specific deletion of p110α leads to a lower prevalence and severity of arthritis, implicating it as a promising therapeutic target [1].

ETP-46321 is a potent and selective small-molecule inhibitor of PI3Kα (p110α), with an IC_{50} of 13 nM. It demonstrates significant selectivity, being over 200 times less potent against PI3Kβ and over 60 times less potent against PI3Kγ [3]. This profile makes it an excellent tool compound for investigating the specific role of p110α inhibition in autoimmune disease models like CIA.

Proposed Experimental Protocol for CIA with **ETP-46321**

This protocol adapts standardized CIA induction methods for use with the investigational compound **ETP-46321**.

Animals and Housing

- **Strain**: C57Bl/6J mice (8-12 weeks old). The CIA model is effective in various strains, but the genetic background can influence severity, so dose titration may be necessary [4].
- **Housing**: House in groups under a 12-hour light/dark cycle at 22–24°C with ad libitum access to standard chow and water.
- **Acclimatization**: Allow a minimum 2-week acclimatization period before experiment initiation, including daily handling to reduce stress [4].

Induction of Collagen-Induced Arthritis (CIA)

- **Antigen Emulsification**: Dissolve chicken or bovine type II collagen (CII) in 0.1M acetic acid at a concentration of 2 mg/mL. Emulsify it in an equal volume (e.g., 75 µl each) of Complete Freund's Adjuvant (CFA) containing 4 mg/mL of *Mycobacterium tuberculosis* [1] [2].
- **Immunization (Day 0)**: Under light anesthesia, perform an intradermal injection of 100 µL of the CII/CFA emulsion at the base of the tail, delivering a total of 100 µg of CII per mouse [1] [2].
- **Booster Immunization (Day 21)**: A booster injection may be administered using the same dose of CII emulsified in Incomplete Freund's Adjuvant (IFA) [2].

ETP-46321 Dosing and Treatment Groups

- **Compound Preparation**: Prepare a fresh suspension of **ETP-46321** in a suitable vehicle (e.g., 0.5% methylcellulose) for oral gavage.
- **Treatment Groups**: Assign mice to the following groups (n=10-12 per group):
    - **Group 1 (Vehicle Control)**: CIA-induced, treated with vehicle.
    - **Group 2 (ETP-46321 Treatment)**: CIA-induced, treated with **ETP-46321** (e.g., 10-50 mg/kg, based on oncology study data [3]).
    - **Group 3 (Naive Control)**: Not immunized, not treated.
- **Dosing Regimen**: Administer **ETP-46321** or vehicle once daily via oral gavage, starting either prophylactically (e.g., Day 0) or therapeutically upon first signs of arthritis (typically around Day 28).

Arthritis Assessment and Monitoring

- **Clinical Scoring**: Beginning on Day 21, score each paw every 2-3 days in a blinded manner. A typical scoring system is [2]:
    - **0**: Normal.

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- **1**: One swollen toe or mid-foot digit.
- **2**: More than one swollen toe or swollen ankle.
- **3**: Severe swelling of the entire paw.
- The scores for all four paws are summed for a maximum clinical score of 12 per mouse.
- **Incidence and Prevalence**: Record the number of mice with arthritis (score ≥1) to calculate incidence and prevalence [1].
- **Animal Welfare**: Provide analgesic (e.g., metamizole in drinking water) and soft bedding to ensure animal welfare [4].

Terminal Analysis and Sample Collection (Day 35-40)

- **Blood Collection**: Collect serum via cardiac puncture under terminal anesthesia. Analyze for:
    - **Anti-CII Antibodies**: Measure IgG1 and IgG2a titers by ELISA [1].
    - **Inflammatory Cytokines**: Quantify IL-6, IL-17A, and TNF-α levels using multiplex immunoassays [1].
- **Tissue Harvesting**: Dissect out hind and front paws. Fix in 4% PFA for histology or snap-freeze for molecular analysis.
- **Lymph Node Analysis**: Harvest draining lymph nodes (inguinal, popliteal) for ex vivo cell culture and flow cytometry [1].

Expected Outcomes and Data Analysis

The following table summarizes the key parameters and expected results based on the mechanistic role of p110α.

Parameter	Measurement Technique	Expected Effect of ETP-46321 vs. Vehicle Control
Clinical Arthritis Score	Macroscopic scoring (0-3 per paw)	**Significant Decrease** [1]
Disease Incidence	% of mice with clinical arthritis	**Reduced Prevalence** [1]
Serum IL-6	ELISA / Multiplex Assay	**Decreased Levels** [1]
Serum IL-17A	ELISA / Multiplex Assay	**Decreased Levels** [1]

| Parameter	Measurement Technique	Expected Effect of ETP-46321 vs. Vehicle Control
Anti-CII IgG1	Antigen-specific ELISA	Variable (may increase due to immune skewing) [1]
Anti-CII IgG2a	Antigen-specific ELISA	**Decreased** [1]
Ex Vivo CII-induced T cell proliferation	[^{3}H]-Thymidine incorporation	**Reduced Proliferation** [1]
Lymph Node Th17 Cells	Flow Cytometry (CD4+ IL-17A+)	**Reduced Frequency** [1]
Lymph Node Tfh Cells	Flow Cytometry (CD4+ CXCR5+ PD-1+)	**Altered Frequency** (may increase CXCR5+ T cells) [1]
Bone & Cartilage Erosion	Histology (H&E, Safranin O)	**Reduced Destruction**

Ex Vivo T Cell Signaling Assay

This assay directly tests the compound's mechanism of action on its target in immune cells.

- **T Cell Blast Isolation**: Isolate naive T cells from the spleens and lymph nodes of non-immunized mice. Activate them in vitro with anti-CD3/anti-CD28 for 3-4 days to generate T cell blasts [1].
- **ICOS Stimulation and Inhibition**: Starve the T cell blasts and pre-treat with **ETP-46321** (e.g., 1 µM) or DMSO control for 1 hour. Stimulate the cells with an antibody against the ICOS costimulatory receptor for 15-30 minutes [1].
- **Western Blot Analysis**: Lyse cells and analyze lysates by Western blotting.
  - **Target Phosphorylation**: Probe for phosphorylated Akt (Ser473) as a key downstream signal of PI3K activation.
  - **Total Protein**: Re-probe for total Akt to confirm equal loading.
- **Expected Result**: **ETP-46321** treatment should significantly reduce ICOS-induced Akt phosphorylation compared to the vehicle control, confirming target engagement and inhibition of the p110α signaling axis in T cells [1].

Signaling Pathway and Experimental Workflow

The diagram below illustrates the hypothesized molecular mechanism of **ETP-46321** and the overall experimental workflow.

Experimental Workflow and Signaling Pathway
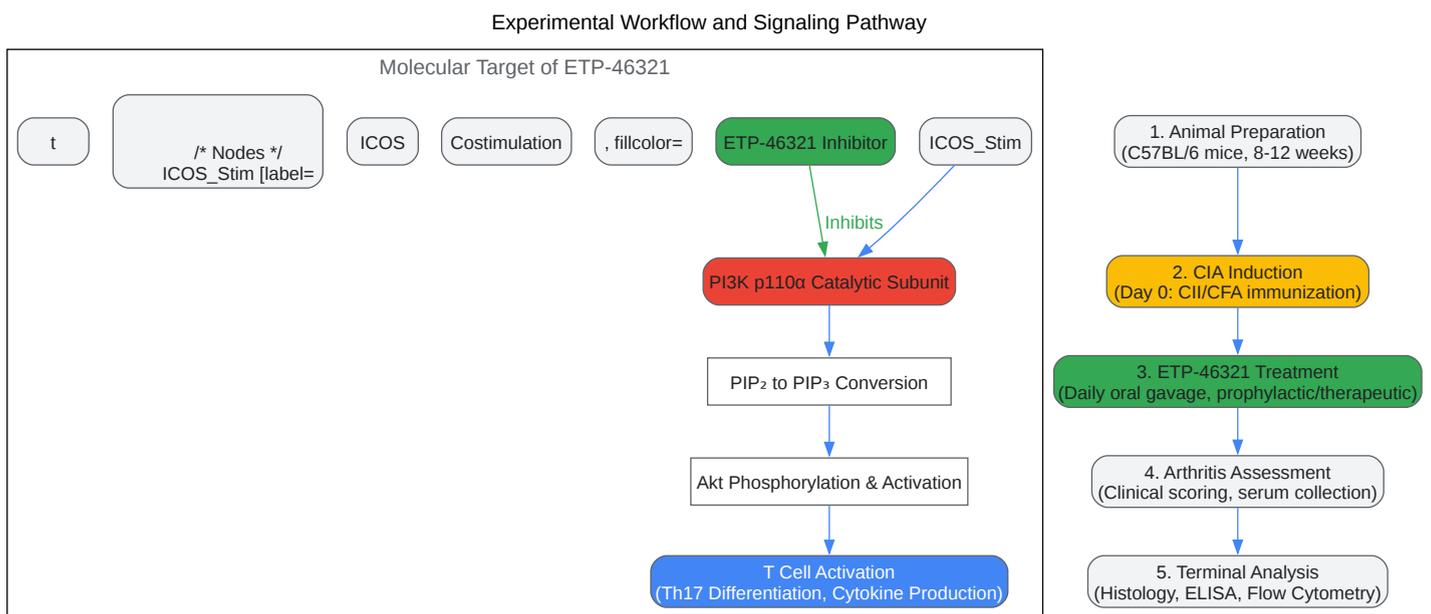
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Critical Considerations for Researchers

- **Dose Optimization**: The proposed **ETP-46321** dosing is extrapolated from oncology studies. Empirical dose-ranging studies are essential to establish efficacy and minimize toxicity in the CIA

model.

- **Treatment Timing**: The therapeutic effect may differ significantly between prophylactic administration (starting at immunization) and therapeutic administration (starting after disease onset). Both approaches provide valuable, complementary information.
- **Biomarker Validation**: The reduction in phospho-Akt levels in lymph node T cells ex vivo can serve as a critical pharmacodynamic biomarker to confirm that **ETP-46321** is effectively engaging its target in the immune system.
- **Animal Strain**: The C57Bl/6J strain typically develops a less severe polyarthritis compared to DBA/1J mice. The model should be chosen based on the specific research questions being addressed [4] [2].

Conclusion

This proposed protocol outlines a comprehensive strategy for evaluating the efficacy of the selective p110α inhibitor **ETP-46321** in the murine CIA model. The combination of clinical scoring, molecular readouts, and ex vivo signaling analysis provides a robust framework for validating PI3Kα as a therapeutic target for rheumatoid arthritis and supports further investigation into T-cell-directed therapies for autoimmune diseases.

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References

1. The PI-3-Kinase P110α Catalytic Subunit of T Lymphocytes ... [mdpi.com]

2. A comparative genetic analysis between collagen-induced ... [pmc.ncbi.nlm.nih.gov]

3. Biological Characterization of ETP-46321 a Selective and ... [pubmed.ncbi.nlm.nih.gov]

4. Standardized protocol and outcome measurements for the ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ETP-46321 collagen-induced arthritis model]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548373#etp-46321-collagen-induced-arthritis-model]

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